

Application Notes & Protocols: Isolation and Purification of Cannabisin G from Hemp Seed

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cannabisin G, a lignanamide found in hemp seed (Cannabis sativa L.), belongs to a class of phenolic compounds that have garnered scientific interest for their potential biological activities. The isolation and purification of **Cannabisin G** are essential for detailed structural elucidation, pharmacological screening, and the development of novel therapeutics. These application notes provide a comprehensive overview and detailed protocols for the efficient extraction, isolation, and purification of **Cannabisin G** from hemp seed. The methodologies described are based on established techniques for the separation of lignanamides from complex plant matrices.

Data Presentation

The following tables summarize illustrative quantitative data for the isolation and purification of **Cannabisin G** from hemp seed. These values are representative and may vary depending on the hemp seed variety, extraction and purification efficiency, and analytical methodology.

Table 1: Extraction and Fractionation Yields



Step	Description	Starting Material (kg)	Yield (g)	Yield (%)
1	Defatting	5.0	-	-
2	Ethanolic Extraction	5.0 (defatted)	450	9.0
3	Solvent Partitioning	450 (crude extract)		
- Petroleum Ether Fraction	150	3.33	_	
- Ethyl Acetate Fraction	12.5	0.28	_	
- n-Butanol Fraction	25	0.56	_	
- Aqueous Fraction	262.5	5.83	_	

Table 2: Chromatographic Purification of Cannabisin G from Ethyl Acetate Fraction

Step	Chromatogr aphic Technique	Stationary Phase	Mobile Phase <i>l</i> Gradient	Fraction Containing Cannabisin G	Purity (%)
1	Column Chromatogra phy	Silica Gel (200-300 mesh)	Hexane:Ethyl Acetate (gradient)	F3	~60
2	Column Chromatogra phy	Sephadex LH-20	Methanol	F3.2	~85
3	Preparative HPLC	C18	Methanol:Wat er (gradient)	F3.2.1	>98



Experimental Protocols Protocol 1: Extraction and Solvent Partitioning

This protocol describes the initial extraction of lignanamides from hemp seed and their separation into fractions of varying polarity.

- 1. Materials and Equipment:
- Dried hemp seeds
- Grinder or mill
- Petroleum ether
- 75% Ethanol (EtOH)
- Ethyl acetate (EtOAc)
- n-Butanol (n-BuOH)
- · Distilled water
- Large glass percolation columns or extraction vessels
- Rotary evaporator
- Separatory funnels (various sizes)
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- 2. Procedure:

Protocol 2: Chromatographic Purification of Cannabisin G

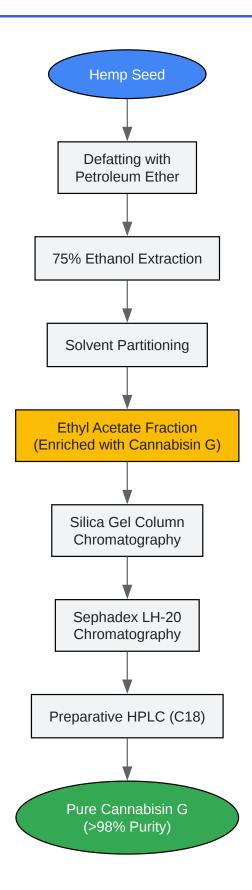
This protocol details the multi-step chromatographic process for the isolation and purification of **Cannabisin G** from the enriched ethyl acetate fraction.



- 1. Materials and Equipment:
- Ethyl acetate fraction from Protocol 1
- Silica gel (200-300 mesh)
- Sephadex LH-20
- Methanol (HPLC grade)
- Water (HPLC grade)
- Hexane (HPLC grade)
- Ethyl acetate (HPLC grade)
- Glass chromatography columns
- Preparative High-Performance Liquid Chromatography (HPLC) system with a C18 column
- Fraction collector
- Thin-Layer Chromatography (TLC) plates and developing chamber
- UV lamp for TLC visualization
- 2. Procedure:

Visualizations

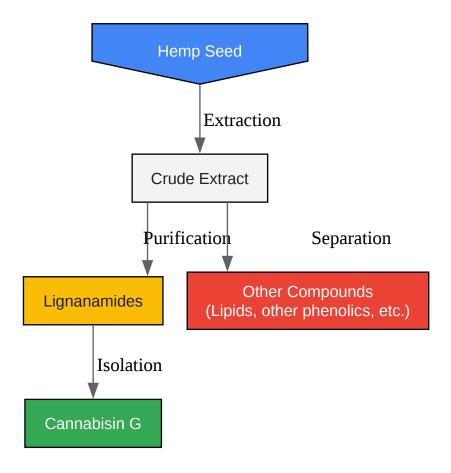




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Caption: Workflow for the isolation and purification of Cannabisin G.





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Caption: Logical separation of **Cannabisin G** from hemp seed components.

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